

Ac-Phe-Lys-OH molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ac-Phe-Lys-OH*

Cat. No.: *B1266281*

[Get Quote](#)

Technical Guide: Ac-Phe-Lys-OH

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the dipeptide N-acetyl-L-phenylalanyl-L-lysine (**Ac-Phe-Lys-OH**), including its physicochemical properties, a detailed protocol for its synthesis, and a methodology for investigating its potential as a targeted inhibitor of the mTOR signaling pathway.

Core Data Summary

This section summarizes the key quantitative data for **Ac-Phe-Lys-OH**, providing a quick reference for its fundamental properties.

Property	Value	Source
Molecular Formula	C17H25N3O4	[1]
Molecular Weight	335.4 g/mol	[1]
CAS Number	14287-21-9	[1]
Appearance	White to off-white solid	[1]
Predicted pKa	3.31 ± 0.10	[1]
Predicted Boiling Point	681.2 ± 55.0 °C	[1]
Predicted Density	1.190 ± 0.06 g/cm ³	[1]
Storage Temperature	-15°C	[2]

Solid-Phase Synthesis of Ac-Phe-Lys-OH

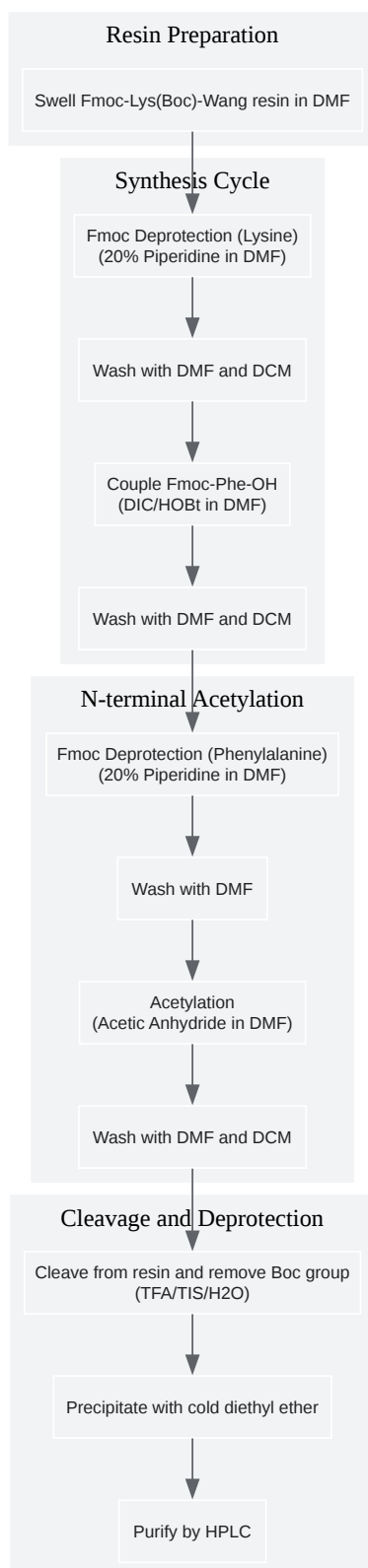
The following is a detailed protocol for the solid-phase peptide synthesis (SPPS) of **Ac-Phe-Lys-OH** using Fmoc (9-fluorenylmethyloxycarbonyl) chemistry. This method allows for the efficient and controlled assembly of the dipeptide on a solid resin support.

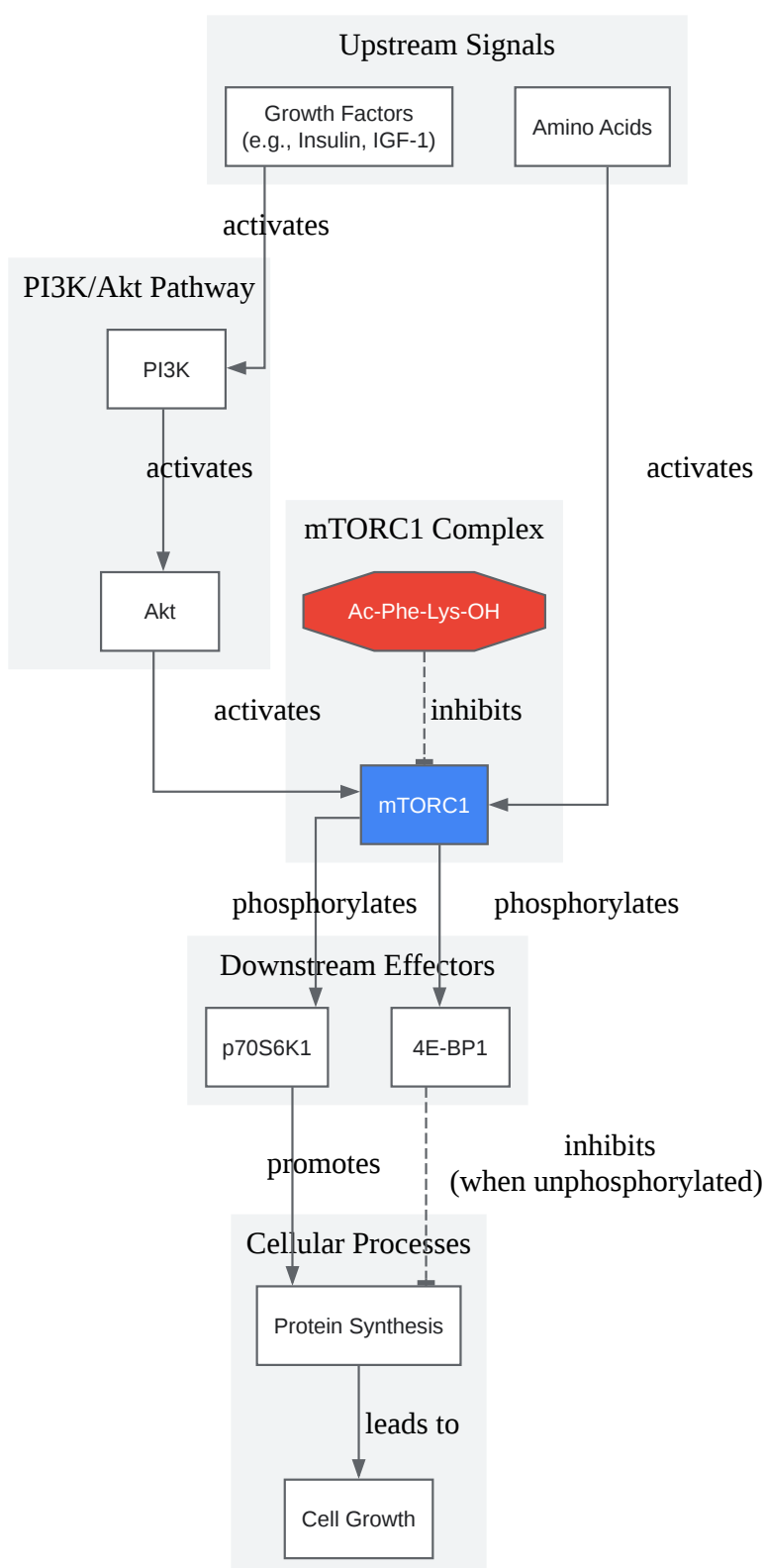
Materials and Reagents

- Fmoc-Lys(Boc)-Wang resin
- Fmoc-Phe-OH
- N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Piperidine
- N,N'-Diisopropylcarbodiimide (DIC)
- Hydroxybenzotriazole (HOBt)
- Acetic anhydride

- Trifluoroacetic acid (TFA)
- Triisopropylsilane (TIS)
- Deionized water
- Diethyl ether

Synthesis Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. In vitro mTORC1 Kinase Assay for Mammalian Cells Protocol [en.bio-protocol.org]
- 2. In vitro mTORC1 Kinase Assay for Mammalian Cells Protocol [bio-protocol.org]
- To cite this document: BenchChem. [Ac-Phe-Lys-OH molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266281#ac-phe-lys-oh-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com